

# Comparison of different plasticizers to Bis(2-hydroxyethyl) phthalate in polymer applications

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## Compound of Interest

Compound Name: *Bis(2-hydroxyethyl) phthalate*

Cat. No.: *B1329288*

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An Objective Comparison of **Bis(2-hydroxyethyl) phthalate** and Alternative Plasticizers in Polymer Applications

## Introduction

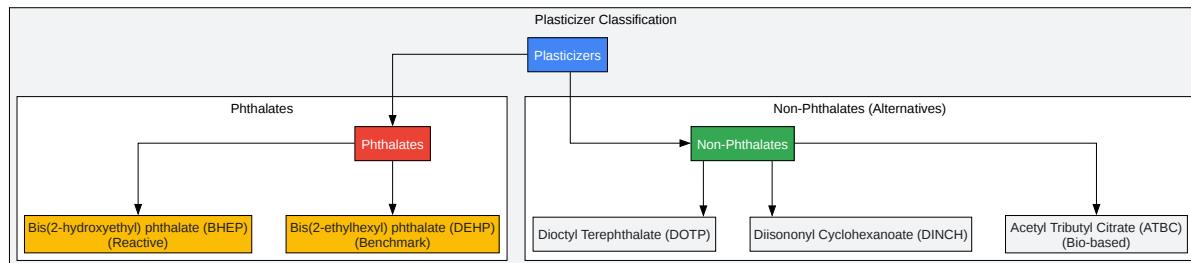
Plasticizers are essential additives incorporated into polymers to enhance their flexibility, processability, and durability.<sup>[1]</sup> They function by embedding themselves between polymer chains, which increases the intermolecular volume and allows the chains to move more freely, thereby lowering the glass transition temperature (Tg).<sup>[1]</sup> Polyvinyl chloride (PVC) is a polymer that heavily relies on plasticizers to transform it from a rigid material into the flexible forms used in countless applications, from medical devices to construction materials.<sup>[2]</sup>

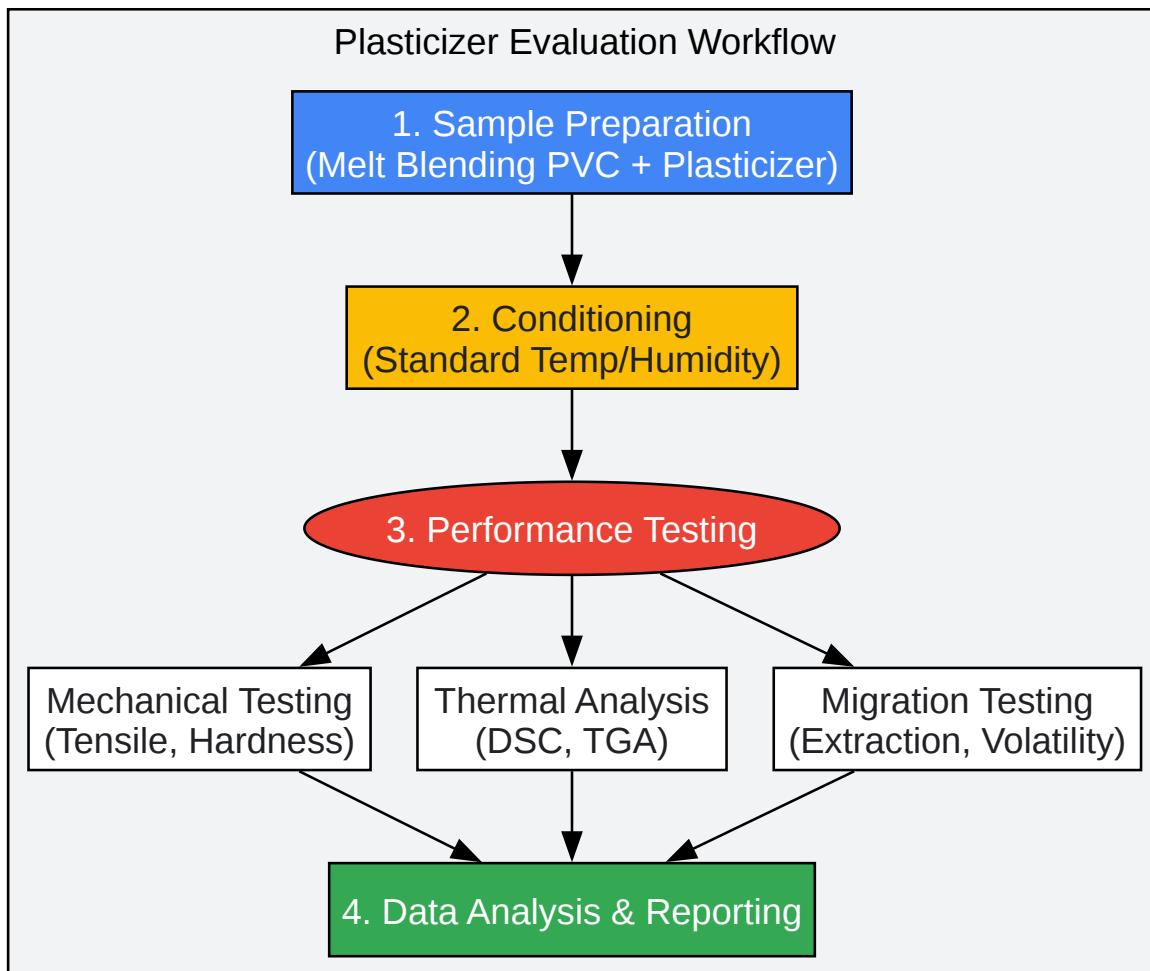
For decades, phthalate esters, such as Bis(2-ethylhexyl) phthalate (DEHP), have dominated the plasticizer market due to their low cost and high efficiency.<sup>[3]</sup> However, growing concerns over their potential health impacts, including endocrine disruption, have led to regulatory restrictions and a shift towards safer alternatives.<sup>[3][4]</sup>

**Bis(2-hydroxyethyl) phthalate** (BHEP) is a phthalate ester distinguished by its two hydroxyl (-OH) groups.<sup>[5]</sup> This structural feature allows BHEP to act as a diol, enabling it to be chemically incorporated into polymer backbones as a reactive plasticizer, which can significantly reduce migration.<sup>[5][6]</sup> Despite this advantage, the industry has seen a broader move towards non-phthalate alternatives. This guide provides a comparative overview of BHEP and leading alternative plasticizers, supported by experimental data to inform researchers and developers in selecting the appropriate material for their application.

## Classification of Plasticizers

The following diagram illustrates the classification of the plasticizers discussed in this guide, highlighting the distinction between traditional phthalates and their modern alternatives.





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